

# Application Notes and Protocols: Bromopyrogallol Red in Complexometric Titrations

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## Compound of Interest

Compound Name: *Bromopyrogallol Red*

CAS No.: *16574-43-9*

Cat. No.: *B103178*

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## Introduction

**Bromopyrogallol Red** (BPR) is a versatile sulfonephthalein dye that serves as a valuable metallochromic indicator in complexometric titrations. Its distinct color changes at varying pH levels and in the presence of different metal ions make it a suitable choice for the quantitative determination of several divalent and trivalent cations. This document provides detailed application notes and experimental protocols for the use of **Bromopyrogallol Red** in the complexometric titration of selected metal ions, offering a reliable analytical method for research, quality control, and drug development applications.

In complexometric titrations, a chelating agent, most commonly ethylenediaminetetraacetic acid (EDTA), is used as the titrant to form stable, water-soluble complexes with metal ions. The endpoint of the titration is signaled by a sharp color change of a metal ion indicator.

**Bromopyrogallol Red** forms a colored complex with the metal ion being analyzed. As EDTA is added, it first reacts with the free metal ions. At the equivalence point, when all free metal ions

have been complexed by EDTA, the EDTA then displaces the metal ion from the indicator-metal complex. This releases the free indicator, resulting in a distinct color change and marking the endpoint of the titration. The success of the titration is dependent on the metal-indicator complex being less stable than the metal-EDTA complex.

**Bromopyrogallol Red** is particularly useful for the determination of metal ions such as Bismuth (Bi), Cadmium (Cd), Cobalt (Co), Magnesium (Mg), and Manganese (Mn). The indicator exhibits a color transition from orange-yellow in strongly acidic solutions to claret red in nearly neutral solutions and violet to blue in basic solutions.[1]

## Quantitative Data Summary

The following table summarizes the key parameters for the complexometric titration of various metal ions using **Bromopyrogallol Red** as an indicator.

Metal Ion	Recommended pH	Color of Metal-BPR Complex	Endpoint Color (Free BPR)
Cadmium (Cd <sup>2+</sup> )	9.3	Red-violet	Blue
Magnesium (Mg <sup>2+</sup> )	10	Red-violet	Blue
Manganese (Mn <sup>2+</sup> )	10	Red-violet	Blue

Note: Stability constants (log K) for **Bromopyrogallol Red** with these specific metal ions are not readily available in the searched literature. The successful use of BPR as an indicator, however, implies that the stability of the metal-EDTA complex is significantly greater than that of the metal-BPR complex.

## Experimental Protocols

### Preparation of Reagents

- **Standard EDTA Solution (0.01 M):** Dissolve 3.722 g of analytical grade disodium EDTA dihydrate in deionized water and dilute to 1000 mL in a volumetric flask. Standardize against a primary standard zinc or calcium carbonate solution.

- **Bromopyrogallol Red** Indicator Solution (0.05% w/v): Dissolve 0.05 g of **Bromopyrogallol Red** in 50 mL of ethanol and dilute to 100 mL with deionized water.[1][2]
- Buffer Solution (pH 10): Dissolve 67.5 g of ammonium chloride in 570 mL of concentrated ammonia solution and dilute to 1000 mL with deionized water.
- Buffer Solution (pH 9.3): Prepare a boric acid-potassium chloride-sodium hydroxide buffer or a similar appropriate buffer system to maintain a stable pH of 9.3.
- Metal Ion Solutions (approx. 0.01 M): Prepare by dissolving a precisely weighed amount of the corresponding high-purity metal salt (e.g.,  $\text{Cd}(\text{NO}_3)_2$ ,  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ ,  $\text{MnSO}_4 \cdot \text{H}_2\text{O}$ ) in deionized water and diluting to a known volume in a volumetric flask.

## Protocol 1: Determination of Cadmium ( $\text{Cd}^{2+}$ )

This protocol details the direct titration of Cadmium ions with EDTA using **Bromopyrogallol Red** as the indicator.

Methodology:

- Pipette a known volume (e.g., 25.00 mL) of the cadmium ion solution into a 250 mL Erlenmeyer flask.
- Dilute the solution with approximately 50 mL of deionized water.
- Adjust the pH of the solution to 9.3 using an appropriate buffer solution.
- Add 2-3 drops of the **Bromopyrogallol Red** indicator solution. The solution will turn a red-violet color.
- Titrate the solution with the standardized 0.01 M EDTA solution.
- The endpoint is reached when the color of the solution sharply changes from red-violet to blue.
- Record the volume of EDTA used.
- Repeat the titration at least two more times to ensure concordant results.

- Calculate the concentration of Cadmium in the sample.

## Protocol 2: Determination of Magnesium ( $Mg^{2+}$ )

This protocol outlines the procedure for the direct complexometric titration of Magnesium ions with EDTA using **Bromopyrogallol Red**.

Methodology:

- Pipette a known aliquot (e.g., 25.00 mL) of the magnesium ion solution into a 250 mL Erlenmeyer flask.
- Add approximately 50 mL of deionized water.
- Add 5 mL of the pH 10 ammonia buffer solution to the flask.
- Add 2-3 drops of the **Bromopyrogallol Red** indicator solution. The solution will develop a red-violet color.
- Titrate the solution with the standardized 0.01 M EDTA solution with constant stirring.
- The endpoint is indicated by a distinct color change from red-violet to blue.
- Note the volume of EDTA consumed.
- Perform triplicate titrations for accuracy.
- Calculate the concentration of Magnesium in the sample.

## Protocol 3: Determination of Manganese ( $Mn^{2+}$ )

This protocol describes the direct titration of Manganese ions with EDTA at a controlled pH using **Bromopyrogallol Red** as the indicator. To prevent the oxidation of Mn(II) to higher oxidation states in alkaline medium, a reducing agent is added.

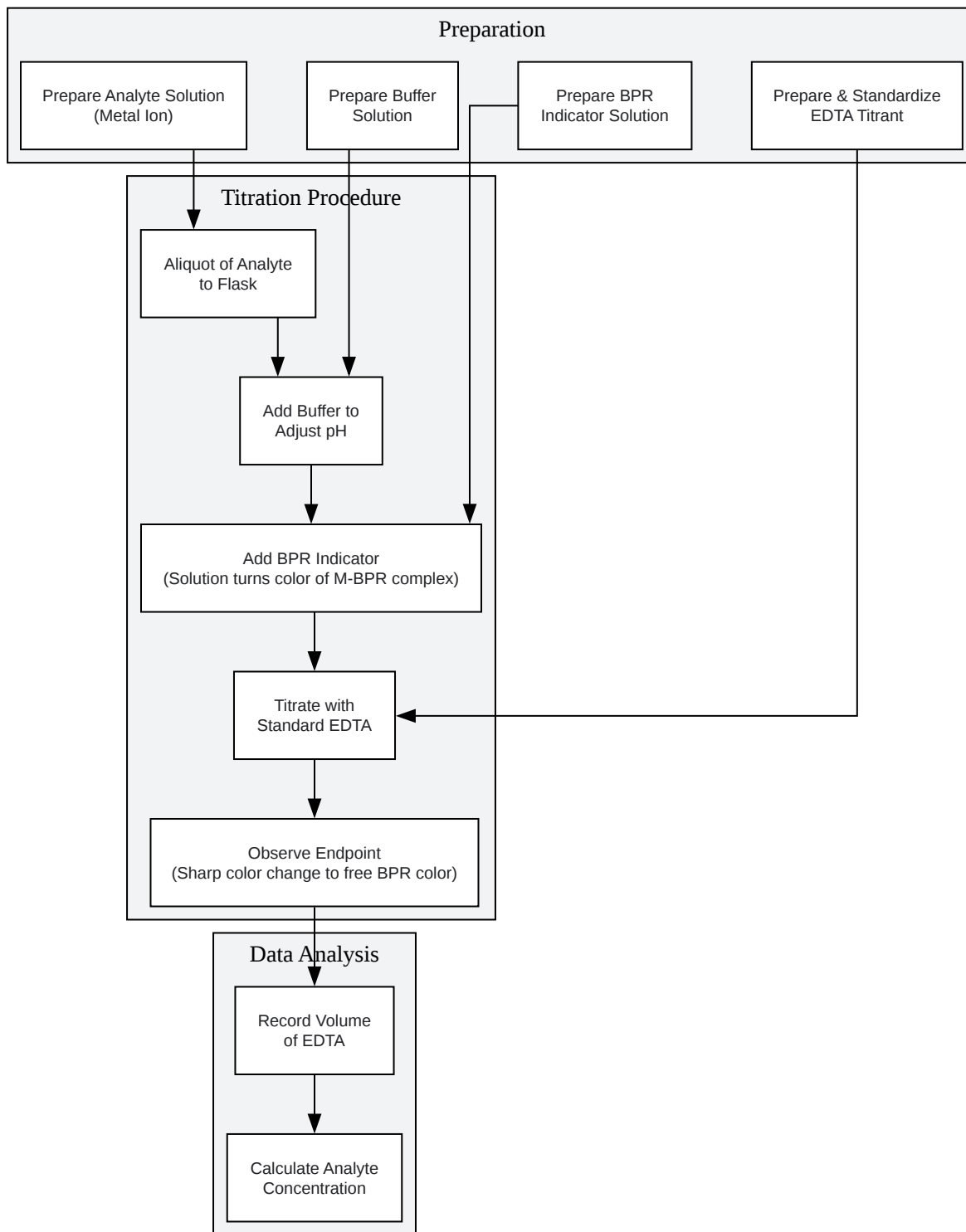
Methodology:

- Pipette a known volume (e.g., 25.00 mL) of the manganese ion solution into a 250 mL Erlenmeyer flask.
- Add approximately 50 mL of deionized water.
- Add a small amount (approx. 100 mg) of ascorbic acid or hydroxylamine hydrochloride to prevent the oxidation of manganese.
- Add 5 mL of the pH 10 ammonia buffer solution.
- Add 2-3 drops of the **Bromopyrogallol Red** indicator solution. The solution will turn red-violet.
- Titrate immediately with the standardized 0.01 M EDTA solution.
- The endpoint is reached when the color changes sharply from red-violet to blue.
- Record the volume of EDTA titrant used.
- Repeat the titration to obtain consistent results.
- Calculate the concentration of Manganese in the sample.

## Visualizations

### Logical Workflow for Complexometric Titration

The following diagram illustrates the general workflow for a direct complexometric titration using **Bromopyrogallol Red** as an indicator.

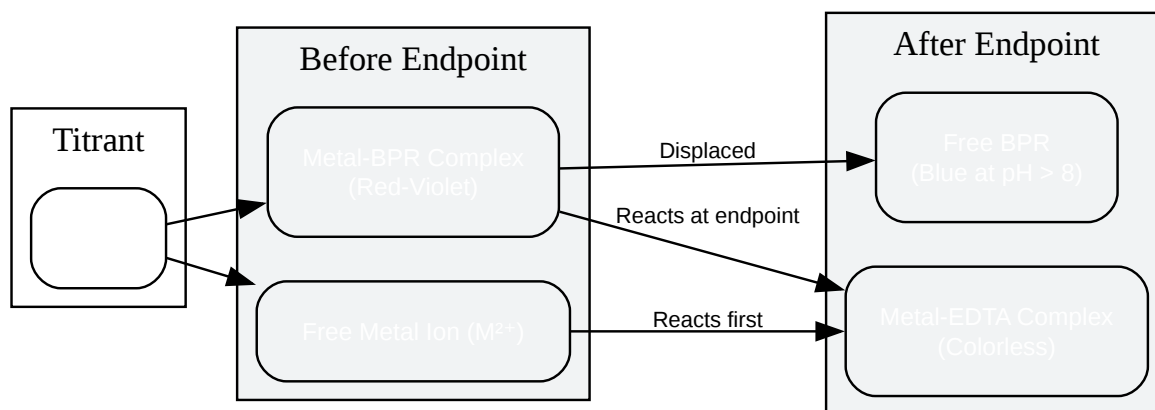


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Caption: General workflow for a complexometric titration.

## Principle of Complexometric Titration with BPR

This diagram illustrates the chemical principle behind the color change at the endpoint of the titration.



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Caption: Titration reaction principle.

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## References

- 1. [Complexometric Titration Indicators \[delloyd.50megs.com\]](#)
- 2. [Bromopyrogallol red - Wikipedia \[en.wikipedia.org\]](#)
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